

# O-Cresyl glycidyl ether chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *O-Cresyl glycidyl ether*

Cat. No.: *B1330400*

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## O-Cresyl Glycidyl Ether: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **O-Cresyl glycidyl ether** (o-CGE), an aromatic organic compound with significant applications in polymer chemistry. This guide details its chemical structure, physicochemical properties, synthesis, and metabolic pathways, presenting data and methodologies relevant to scientific and research applications.

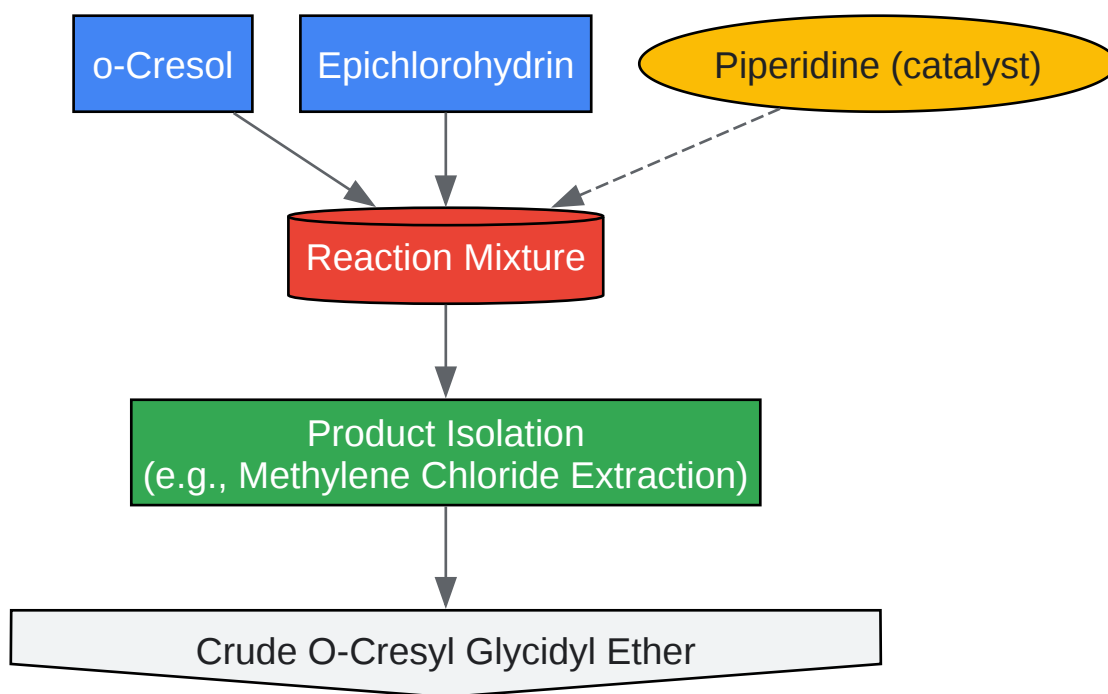
## Chemical Structure and Identification

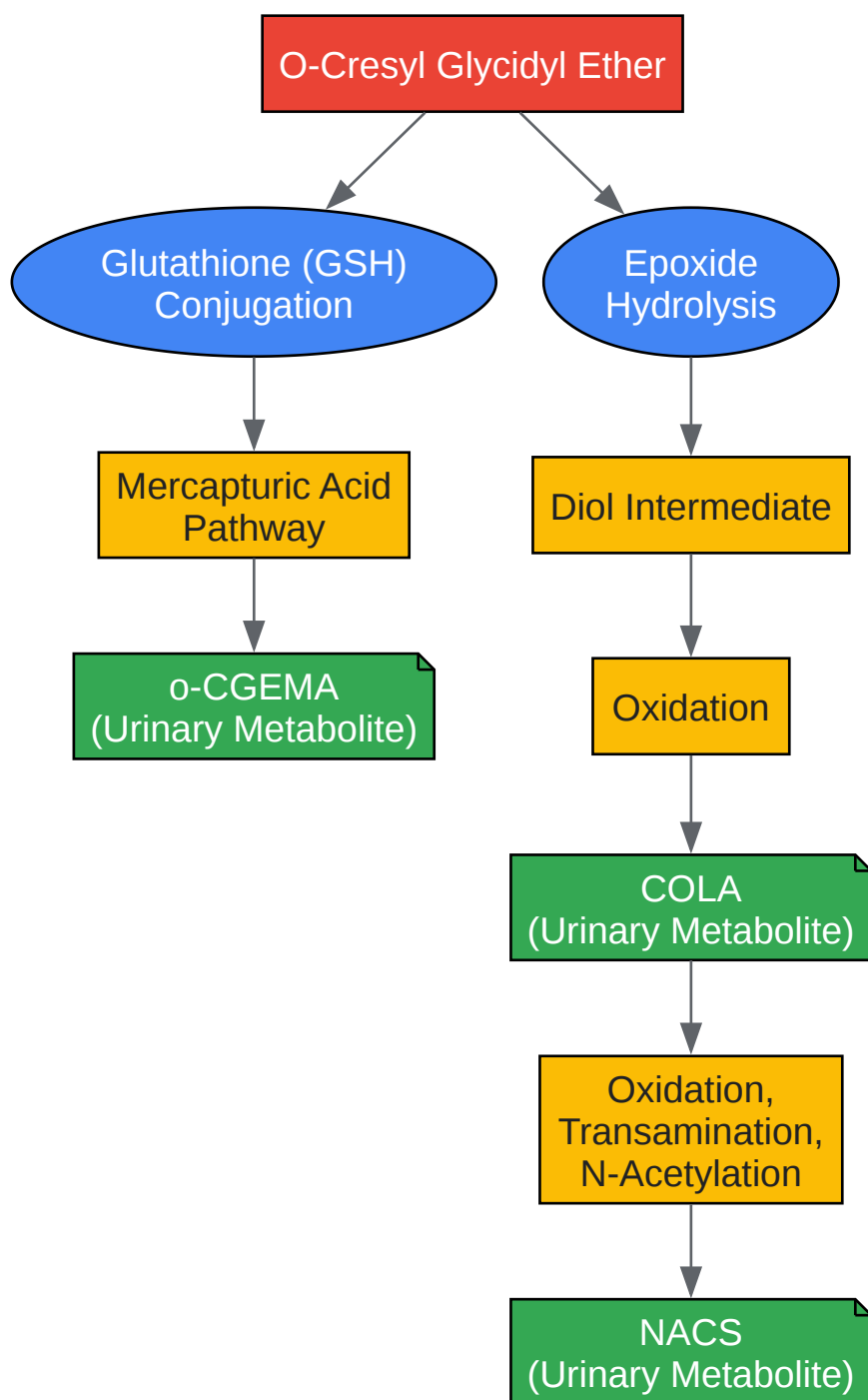
**O-Cresyl glycidyl ether** is an aromatic glycidyl ether characterized by a glycidyl group and an ortho-cresyl group.<sup>[1]</sup> The key structural components are a reactive three-membered epoxide ring (oxirane), which enables polymerization, and a methylphenol derivative where the methyl group is ortho to the oxygen atom.<sup>[1]</sup> This specific arrangement imparts steric and electronic effects that influence its reactivity.<sup>[1]</sup> Due to a chiral center at the glycidyl carbon, o-CGE exists as a racemic mixture of (R)- and (S)-enantiomers, though it is typically used in this mixed form for industrial applications.<sup>[1]</sup>

IUPAC Name: 2-[(2-Methylphenoxy)methyl]oxirane<sup>[2]</sup>

Synonyms: ortho-**Cresyl glycidyl ether**, o-CGE, Glycidyl 2-methylphenyl ether, 1-(o-Methylphenoxy)-2,3-epoxypropane<sup>[2]</sup>

CAS Number: 2210-79-9[[2](#)]





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## References

- 1. O-Cresyl glycidyl ether | 2210-79-9 | Benchchem [benchchem.com]
- 2. o-Cresyl glycidyl ether - Wikipedia [en.wikipedia.org]
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Email: [info@benchchem.com](mailto:info@benchchem.com)